

Robinlin CAS number and molecular weight

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Compound of Interest

Compound Name: *Robinlin*

Cat. No.: *B1250724*

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Robinlin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Robinlin is a novel, bioactive homo-monoterpene isolated from the ethanolic extracts of *Robinia pseudoacacia* (black locust). Its discovery was guided by bioactivity in the brine shrimp lethality test, suggesting potential cytotoxic and antineoplastic properties. This document provides a comprehensive overview of the available technical data for **Robinlin**, including its chemical properties, a generalized experimental protocol for its isolation and bioactivity assessment, and a discussion of its known biological activities. The precise mechanism of action and the signaling pathways modulated by **Robinlin** have not yet been elucidated in published literature.

Chemical and Physical Properties

Robinlin is a structurally unique homo-monoterpene.^[1] While a specific CAS number has not been assigned, other identifiers are available. The fundamental chemical and physical properties of **Robinlin** are summarized in the table below.

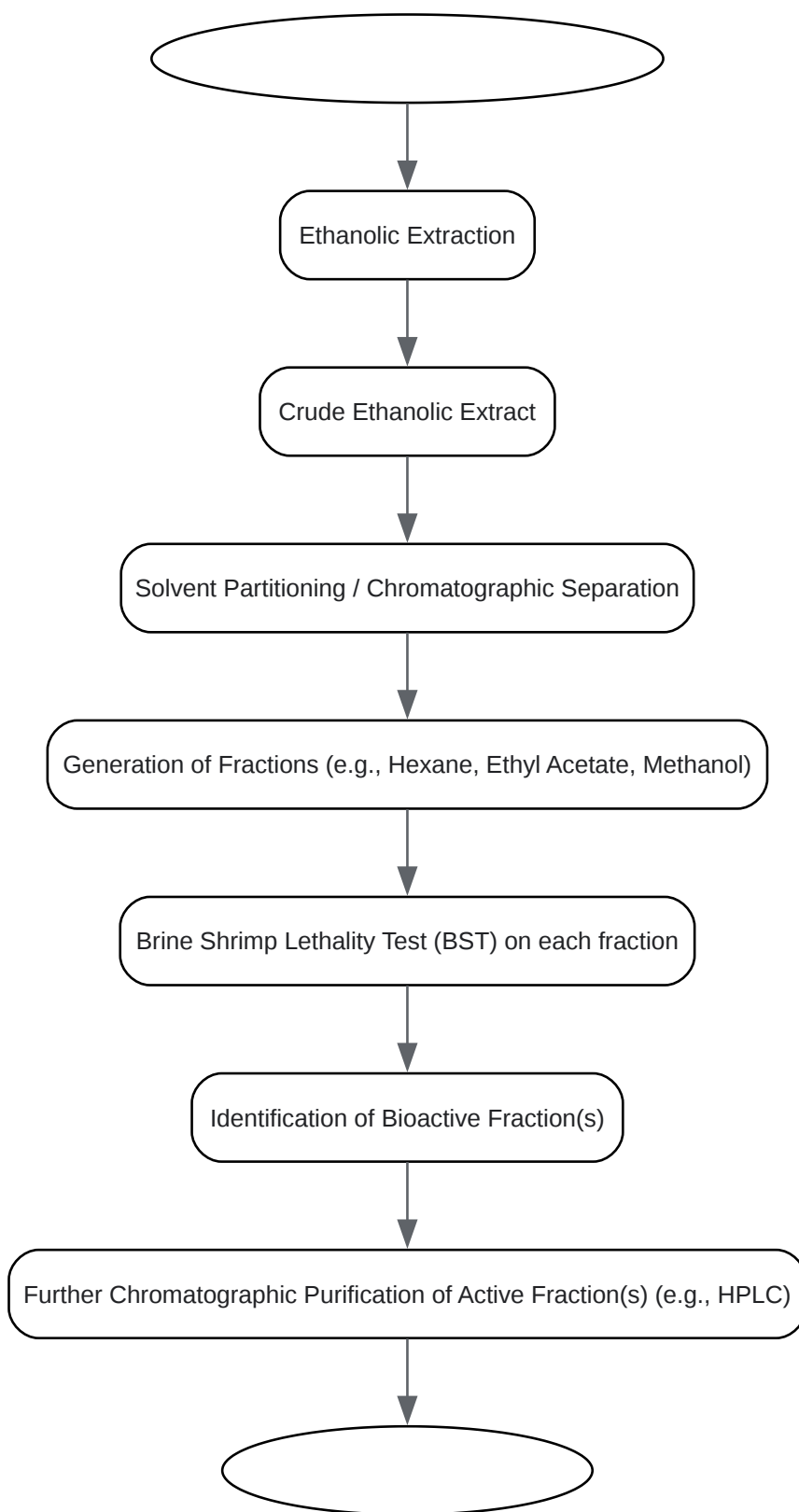
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈ O ₃	PubChem[2]
Molecular Weight	198.26 g/mol	PubChem[2]
IUPAC Name	(6R)-6-hydroxy-3-(2-hydroxyethyl)-2,4,4-trimethylcyclohex-2-en-1-one	PubChem[2]
ChEMBL ID	ChEMBL87256	PubChem[2]
Source Organism	Robinia pseudoacacia (Fabaceae)	Tian et al., 2001[1]

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and bioactivity-guided fractionation of **Robinlin** from *Robinia pseudoacacia*, as well as the brine shrimp lethality test used to assess its bioactivity. These protocols are based on the methodologies described in the initial discovery of **Robinlin** and standard practices in natural product chemistry.

Bioactivity-Directed Isolation of Robinlin

Robinlin was first isolated from the ethanolic extract of *Robinia pseudoacacia* through a process known as bioactivity-directed fractionation.[1] This method involves a stepwise separation of the crude extract into fractions of decreasing complexity, with each fraction being tested for biological activity to guide the subsequent purification steps.



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Bioactivity-Directed Isolation Workflow for **Robinlin**.

Brine Shrimp Lethality Test (BST)

The brine shrimp lethality test is a simple, rapid, and cost-effective preliminary screen for cytotoxic activity. It is used to evaluate the toxicity of a substance on a living organism, in this case, the brine shrimp *Artemia salina*.

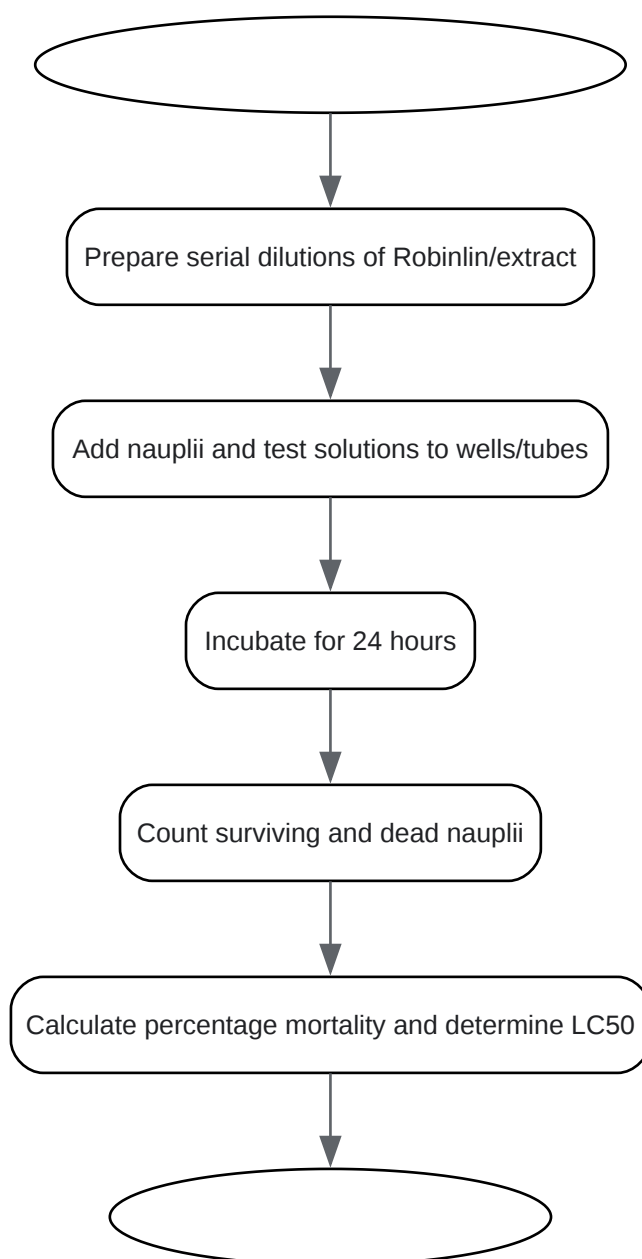
Materials:

- *Artemia salina* eggs (brine shrimp eggs)
- Sea salt
- Distilled water
- Yeast solution (for feeding)
- Test tubes or multi-well plates
- Pipettes
- Light source
- Magnifying glass or microscope

Procedure:

- **Hatching of Brine Shrimp:** Prepare artificial seawater by dissolving sea salt in distilled water. Add *Artemia salina* eggs to the seawater and incubate for 24-48 hours with aeration and a light source to attract the hatched nauplii.
- **Preparation of Test Solutions:** Dissolve the crude extract, fractions, or purified **Robinlin** in a suitable solvent (e.g., DMSO) and then dilute with seawater to achieve a range of concentrations.
- **Exposure:** Transfer a set number of brine shrimp nauplii (typically 10-15) into each test tube or well. Add the test solutions to the respective tubes/wells. A control group with the solvent and a negative control with only seawater should be included.

- **Incubation and Observation:** Incubate the nauplii with the test solutions for 24 hours. After the incubation period, count the number of dead and surviving nauplii under a magnifying glass.
- **Data Analysis:** Calculate the percentage of mortality for each concentration. The LC₅₀ (lethal concentration 50%) value, which is the concentration of the test substance that kills 50% of the brine shrimp, is then determined using probit analysis. A lower LC₅₀ value indicates higher cytotoxicity.



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Workflow for the Brine Shrimp Lethality Test.

Biological Activity and Signaling Pathways

Known Biological Activities

The primary reported biological activity of **Robinlin** is its strong cytotoxicity in the brine shrimp lethality test.^[1] This activity suggests that **Robinlin** may have potential as an antineoplastic agent. However, further studies are required to confirm its efficacy and mechanism of action in human cancer cell lines.

Signaling Pathways

Currently, there is no information available in the scientific literature regarding the specific signaling pathways that are modulated by **Robinlin**. The mechanism of action through which **Robinlin** exerts its cytotoxic effects remains to be elucidated. Future research in this area is crucial to understand its potential as a therapeutic agent.

Conclusion

Robinlin is a novel homo-monoterpene with demonstrated cytotoxic activity. This technical guide provides the foundational knowledge of its chemical properties and a generalized experimental approach for its study. The lack of information on its mechanism of action and interaction with cellular signaling pathways highlights a significant area for future research. Elucidating these aspects will be critical in determining the potential of **Robinlin** in drug development, particularly in the field of oncology.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Evaluation of Toxicity with Brine Shrimp Assay - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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